

# An In-depth Technical Guide to 1-Chloro-2,3-difluorobenzene

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## Compound of Interest

Compound Name: 1-Chloro-2,3-difluorobenzene

Cat. No.: B1304198

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This guide provides detailed information on the chemical properties of **1-Chloro-2,3-difluorobenzene**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Data

**1-Chloro-2,3-difluorobenzene** is a halogenated aromatic compound with the chemical formula  $C_6H_3ClF_2$ .<sup>[1][2]</sup> Its molecular structure consists of a benzene ring substituted with one chlorine atom and two fluorine atoms at the 2nd and 3rd positions relative to the chloro group.

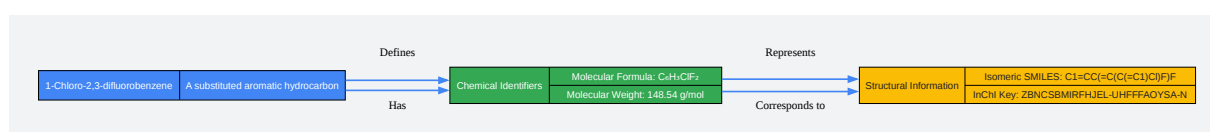
## Quantitative Data Summary

The key quantitative properties of **1-Chloro-2,3-difluorobenzene** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	$C_6H_3ClF_2$
Molecular Weight	148.54 g/mol <sup>[1][2]</sup>
Isomeric SMILES	<chem>C1=CC(=C(C(=C1)Cl)F)F</chem> <sup>[2]</sup>
InChI Key	ZBNCSBMIRFHJEL-UHFFFAOYSA-N <sup>[1]</sup>

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical flow from the compound's name to its various chemical identifiers and properties.



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### Chemical Identity of **1-Chloro-2,3-difluorobenzene**.

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## References

- 1. 1-Chloro-2,3-difluorobenzene | C6H3ClF2 | CID 2782762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cenmed.com [cenmed.com]
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